

Essential Procedures for the Safe Disposal of 2-Amino-6-iodobenzoic Acid

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Compound of Interest

Compound Name: 2-Amino-6-iodobenzoic acid

Cat. No.: B1281226

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Disclaimer: A specific Safety Data Sheet (SDS) for **2-Amino-6-iodobenzoic acid** (CAS No. 20776-52-7) was not publicly available at the time of this writing. The following guidance is based on the safety data for structurally similar compounds, including 2-Amino-5-iodobenzoic acid and 2-Iodobenzoic acid. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific disposal protocols and comply with all local, state, and federal regulations.

This document provides essential safety and logistical information for the proper disposal of **2-Amino-6-iodobenzoic acid**, designed for researchers, scientists, and drug development professionals. The procedural guidance aims to ensure safe handling and environmental protection.

Key Safety and Handling Information

Proper handling is critical to minimize risks associated with **2-Amino-6-iodobenzoic acid**. Based on data for similar compounds, this substance should be handled with caution.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.^{[1][2]}
- Skin Protection: Use impervious gloves and protective clothing to prevent skin contact.^{[1][2]}
^[3] Contaminated clothing should be removed and washed before reuse.^[3]

- Respiratory Protection: Use in a well-ventilated area.^{[1][3]} If dust formation is likely, a NIOSH-approved respirator is recommended.^[1]

Handling and Storage:

- Avoid contact with skin and eyes.^{[1][4]}
- Do not breathe dust.^{[1][3]}
- Store in a cool, dry, and well-ventilated place in a tightly closed container.^[1]
- Wash hands thoroughly after handling.^{[1][3]}

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate Personnel: Ensure all non-essential personnel are cleared from the area.
- Ensure Ventilation: Provide adequate ventilation to the spill area.
- Personal Protection: Wear the appropriate PPE as described above.
- Containment and Cleanup:
 - Avoid generating dust.^[1]
 - Sweep up the spilled solid material and place it into a suitable, labeled container for disposal.^[3]
 - Do not allow the chemical to enter drains or waterways.^[1]

Proper Disposal Procedures

The disposal of **2-Amino-6-iodobenzoic acid** must be conducted in accordance with all applicable regulations.

- Waste Characterization: The waste is likely to be classified as hazardous. Consult with your institution's EHS office for a definitive determination.

- Containerization: Collect waste in a clearly labeled, sealed container.
- Disposal Method:
 - Contact a licensed professional waste disposal service.[\[1\]](#)
 - One recommended method is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
 - Alternatively, offer surplus and non-recyclable solutions to a licensed disposal company.[\[1\]](#)
 - Dispose of the contents and container to an approved waste disposal plant.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Quantitative Data Summary

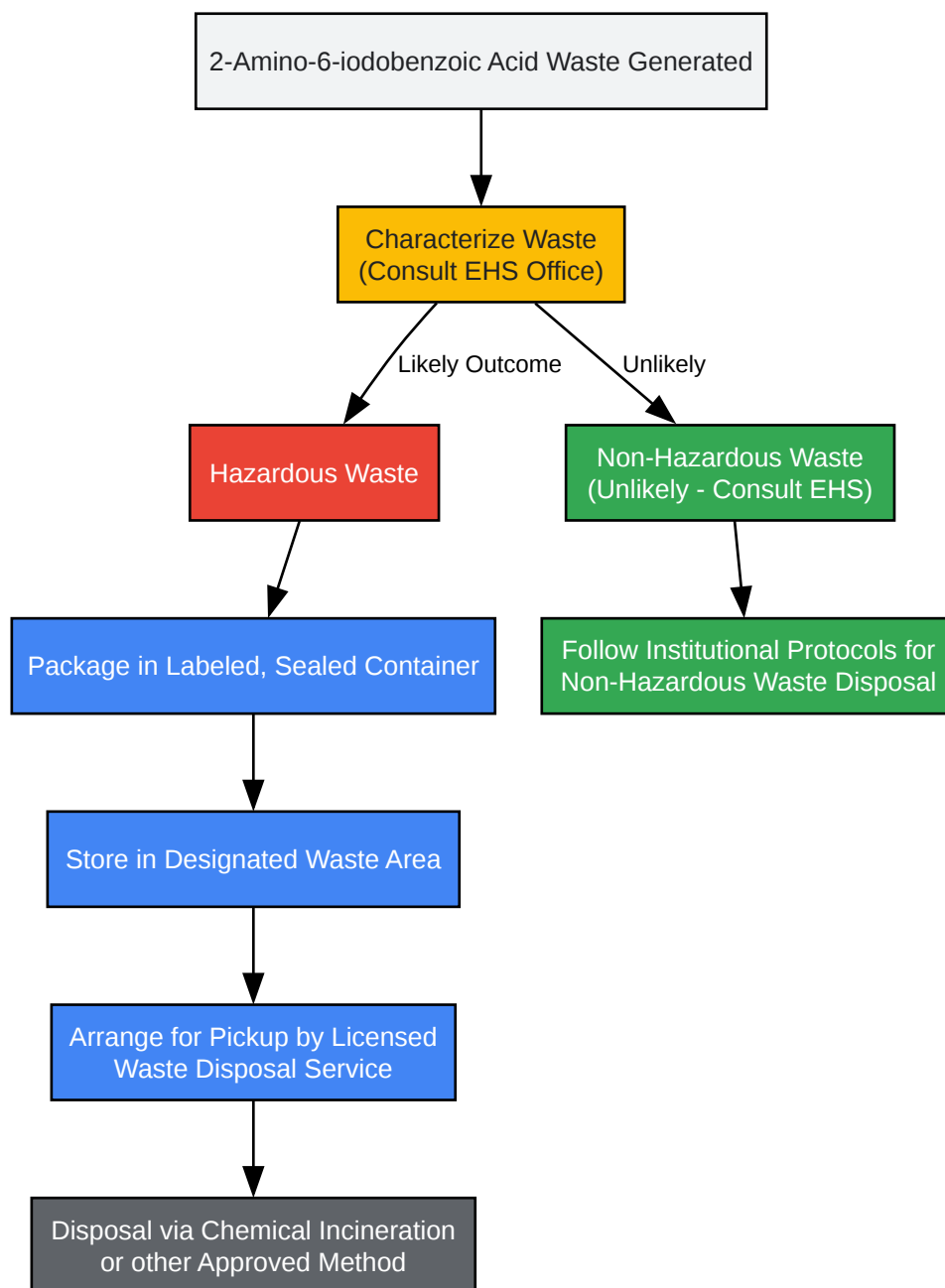
The following table summarizes key data for **2-Amino-6-iodobenzoic acid** and a closely related compound.

Property	2-Amino-6-iodobenzoic acid	2-Iodobenzoic acid (for reference)
CAS Number	20776-52-7 [6] [7] [8] [9]	88-67-5 [10]
Molecular Formula	C ₇ H ₆ INO ₂ [6] [7]	C ₇ H ₅ IO ₂ [10]
Molecular Weight	263.03 g/mol [7] [8]	Not specified in search results
Appearance	White crystalline solid [7]	White to pale reddish-yellow crystal or powder [10]
Melting Point	162°C [7]	162°C [10]
Storage Temperature	2-8°C [6]	Store in a cool place [1]
Solubility	Insoluble in water; soluble in ethanol and chloroform [7]	Not specified in search results

Experimental Protocols and Workflows

Logical Workflow for Disposal of **2-Amino-6-iodobenzoic Acid**

The following diagram illustrates the decision-making process for the safe disposal of this chemical.



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Caption: Disposal workflow for **2-Amino-6-iodobenzoic acid**.

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